

# Z-Tyr(tbu)-ome safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Z-Tyr(tbu)-ome**

Cat. No.: **B554264**

[Get Quote](#)

## An In-Depth Technical Guide to the Safety and Handling of **Z-Tyr(tbu)-ome**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical reagents is fundamental to ensuring a safe laboratory environment and the integrity of experimental outcomes. This guide provides detailed technical information, safety protocols, and handling procedures for **Z-Tyr(tbu)-ome** (CAS No: 5068-29-1), a derivative of the amino acid tyrosine commonly utilized in peptide synthesis.

## Chemical Identification and Properties

**Z-Tyr(tbu)-ome**, with the full chemical name (S)-Methyl 2-(((benzyloxy)carbonyl)amino)-3-(4-(tert-butoxy)phenyl)propanoate, is a white to off-white solid.<sup>[1]</sup> It is essential to be familiar with its physical and chemical properties to handle it safely.

Table 1: Physical and Chemical Properties of **Z-Tyr(tbu)-ome**

Property	Value	Source
CAS Number	5068-29-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C22H27NO5	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	385.45 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to off-white solid/powder	<a href="#">[1]</a>
Melting Point	51-55°C	<a href="#">[4]</a>
Boiling Point	529.8 ± 50.0 °C (Predicted)	<a href="#">[1]</a>
Density	1.138 ± 0.06 g/cm3 (Predicted)	<a href="#">[1]</a>
Storage Temperature	Sealed in dry, Room Temperature or -20 ± 5 °C for long-term storage	<a href="#">[1]</a> <a href="#">[4]</a>
pKa	10.81 ± 0.46 (Predicted)	<a href="#">[1]</a>

## Hazard Identification and Classification

According to the Globally Harmonized System (GHS), **Z-Tyr(tbu)-ome** is classified with specific hazard statements. It is crucial to understand these hazards to implement appropriate safety measures.

Table 2: GHS Hazard Classification for **Z-Tyr(tbu)-ome**

Hazard Class	GHS Hazard Statement (H-Code)	Description
Skin Corrosion/Irritation	H315	Causes skin irritation. <a href="#">[1]</a>
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation. <a href="#">[1]</a>
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation. <a href="#">[1]</a>

The signal word associated with these hazards is "Warning".[\[1\]](#)

## Safe Handling and Storage

Proper handling and storage are critical to minimize risk and maintain the chemical's stability.

### Handling

- Ventilation: Always handle **Z-Tyr(tbu)-ome** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.[\[2\]](#)[\[5\]](#)
- Avoidance of Dust Formation: Take measures to prevent the formation of dust and aerosols during handling.[\[2\]](#)
- Personal Contact: Avoid contact with skin and eyes.[\[2\]](#) Do not breathe dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Hygiene: Wash hands and skin thoroughly after handling.[\[1\]](#) Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[1\]](#)

### Storage

- Container: Keep the container tightly closed.[\[1\]](#)[\[6\]](#)
- Conditions: Store in a dry, cool, and well-ventilated place.[\[2\]](#) The recommended long-term storage temperature can vary, with some sources recommending room temperature while others suggest 2-8°C or -20°C.[\[1\]](#)[\[4\]](#) Always consult the supplier-specific recommendations.
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.[\[7\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

Table 3: Recommended Personal Protective Equipment for Handling **Z-Tyr(tbu)-ome**

Protection Type	Recommended Equipment
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles conforming to EN166 or NIOSH approved standards. <a href="#">[1]</a> <a href="#">[8]</a>
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after use in accordance with good laboratory practices. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Skin and Body Protection	A laboratory coat is required. For larger spills or significant handling, a full suit may be necessary. <a href="#">[6]</a> <a href="#">[8]</a>
Respiratory Protection	For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask can be used. <a href="#">[6]</a> <a href="#">[8]</a> In case of insufficient ventilation or longer exposure, a self-contained breathing apparatus (SCBA) should be used. <a href="#">[7]</a>

## First Aid and Emergency Procedures

In case of accidental exposure, immediate and appropriate first aid is crucial.

Table 4: First Aid Measures for **Z-Tyr(tbu)-ome** Exposure

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell.[1][2]
Skin Contact	Take off contaminated clothing immediately. Wash off with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Avoid dust formation and inhalation.[2] Ensure adequate ventilation and wear appropriate PPE.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[2]
- Containment and Cleanup: For small spills, use appropriate tools to collect the material and place it in a suitable, closed container for disposal.[6] For large spills, use a shovel to transfer the material to a convenient waste disposal container.[6]

## Disposal Considerations

All waste materials must be disposed of in accordance with federal, state, and local environmental control regulations.[7][9] Treat unused **Z-Tyr(tbu)-ome** and contaminated

materials as chemical waste.[10][11] Place in a designated, labeled, and sealed container for collection by an approved hazardous waste disposal service.[10]

## Experimental Protocols

While specific toxicological studies for **Z-Tyr(tbu)-ome** are not readily available in the public domain, its GHS classification for skin and eye irritation (H315, H319) suggests that standard irritation assays are relevant. Below is a representative methodology for an in vitro skin irritation test, based on OECD Test Guideline 439 (Reconstructed Human Epidermis Test Method).

## In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Model

Objective: To assess the skin irritation potential of **Z-Tyr(tbu)-ome** by measuring its cytotoxic effect on a reconstructed human epidermis model.

Methodology:


- Preparation of Test Chemical: **Z-Tyr(tbu)-ome** is weighed as a solid. If it is not soluble in water or saline, a suitable solvent must be chosen that does not affect the viability of the tissue model. The solid chemical is applied directly to the tissue surface.
- Tissue Culture: Commercially available RhE tissue models (e.g., EpiDerm™, EpiSkin™) are cultured to the appropriate stage according to the manufacturer's instructions.
- Application of Test Chemical:
  - A defined amount of **Z-Tyr(tbu)-ome** (e.g., 25 mg or 25 µL) is applied topically to the surface of the RhE tissue.
  - Negative (e.g., Phosphate Buffered Saline) and positive (e.g., 5% Sodium Dodecyl Sulfate) controls are run in parallel.
- Exposure and Incubation: The tissues are exposed to the test chemical for a specified period (e.g., 60 minutes) at 37°C, 5% CO2.

- Rinsing: After exposure, the test chemical is carefully removed by rinsing the tissue surface with a buffered saline solution.
- Post-Incubation: Tissues are transferred to fresh culture medium and incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- Viability Assessment (MTT Assay):
  - Tissues are incubated with MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) for approximately 3 hours.
  - Viable cells reduce the yellow MTT to a blue formazan salt.
  - The formazan is extracted from the tissues using an appropriate solvent (e.g., isopropanol).
  - The optical density of the extracted formazan is measured using a spectrophotometer (e.g., at 570 nm).
- Data Analysis:
  - The viability of each tissue is expressed as a percentage of the negative control tissue viability.
  - A substance is classified as an irritant (Category 2) if the mean tissue viability is less than or equal to 50%.

## Visualized Workflows and Relationships

### Safety and Handling Workflow


The following diagram illustrates the standard workflow for safely handling **Z-Tyr(tbu)-ome** from receipt to use in an experimental setting.

[Click to download full resolution via product page](#)

Caption: Standard laboratory workflow for handling **Z-Tyr(tbu)-ome**.

## Hazard Mitigation Logic

This diagram shows the logical relationships between the identified hazards of **Z-Tyr(tbu)-ome** and the corresponding mitigation strategies.



[Click to download full resolution via product page](#)

Caption: Relationship between hazards and control measures for **Z-Tyr(tbu)-ome**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Z-TYR(TBU)-OME | 5068-29-1 [amp.chemicalbook.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Z-Tyr(tbu)-ome | C22H27NO5 | CID 7019804 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5068-29-1 Z-Tyr(tBu)-OMe AKSci 7971AH [aksci.com]

- 5. [benchchem.com](#) [benchchem.com]
- 6. [peptide.com](#) [peptide.com]
- 7. [peptide.com](#) [peptide.com]
- 8. [benchchem.com](#) [benchchem.com]
- 9. [benchchem.com](#) [benchchem.com]
- 10. [benchchem.com](#) [benchchem.com]
- 11. [benchchem.com](#) [benchchem.com]
- To cite this document: BenchChem. [Z-Tyr(tbu)-ome safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b554264#z-tyr-tbu-ome-safety-and-handling-precautions\]](https://www.benchchem.com/product/b554264#z-tyr-tbu-ome-safety-and-handling-precautions)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)